

Handling and safety precautions for 6-Chloro-3-methoxy-2-methylpyridine.

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Compound of Interest

Compound Name: 6-Chloro-3-methoxy-2-methylpyridine

Cat. No.: B136933

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Technical Support Center: 6-Chloro-3-methoxy-2-methylpyridine

This guide provides essential safety and handling information for **6-Chloro-3-methoxy-2-methylpyridine**. The information is compiled from safety data for this compound and structurally similar chemicals. Researchers, scientists, and drug development professionals should use this as a reference for safe laboratory practices.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **6-Chloro-3-methoxy-2-methylpyridine**?

Based on data from similar pyridine derivatives, **6-Chloro-3-methoxy-2-methylpyridine** is expected to present several hazards. It may be harmful if swallowed and can cause skin and serious eye irritation.^{[1][2]} Inhalation may lead to respiratory irritation.^{[1][2]} Some related compounds are classified as fatal if inhaled or in contact with skin, so caution is strongly advised.

Q2: What personal protective equipment (PPE) is mandatory when handling this compound?

To ensure safety, the following PPE should be worn at all times:

- Eye Protection: Chemical safety goggles or a face shield compliant with OSHA's regulations in 29 CFR 1910.133 or European Standard EN166.[3]
- Hand Protection: Wear appropriate chemical-resistant gloves.[4]
- Body Protection: A lab coat or flame-retardant antistatic protective clothing should be worn. [5]
- Respiratory Protection: If working with a powder, generating dust, or if vapors/aerosols are likely, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3]

Q3: What are the proper storage conditions for **6-Chloro-3-methoxy-2-methylpyridine**?

The compound should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[4][6] Keep the substance away from heat, sparks, open flames, and other sources of ignition.[5] It should be stored separately from incompatible materials such as strong oxidizing agents, acids, and bases.[7]

Q4: What are the immediate first-aid measures in case of accidental exposure?

Immediate action is crucial in case of exposure.

- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If symptoms persist, seek medical attention.[6]
- Skin Contact: Immediately take off all contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice.[4][6]
- Eye Contact: Rinse cautiously with water for several minutes. If present, remove contact lenses if it is easy to do so and continue rinsing. If eye irritation persists, seek immediate medical attention.[3][4]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Call a poison control center or doctor immediately for treatment advice.[4][6]

Troubleshooting Guide

Issue: A small spill of **6-Chloro-3-methoxy-2-methylpyridine** has occurred in the lab.

- Evacuate & Ventilate: Immediately evacuate non-essential personnel from the area and ensure the area is well-ventilated.[5][8]
- Control Ignition Sources: Remove all sources of ignition from the spill area.[6]
- Contain the Spill: Use a non-combustible absorbent material like sand or earth to contain the spill. Avoid generating dust if the material is solid.[6]
- Clean-up: Carefully sweep or vacuum the absorbed material into a suitable, labeled container for disposal.[6] Do not let the product enter drains.[8]
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent and then soap and water.
- Dispose: Dispose of the waste material through an approved waste disposal plant.[3]

Issue: The compound appears to have changed color or consistency in storage.

This may indicate degradation or contamination, possibly due to improper storage conditions like exposure to moisture or high temperatures.[7] Do not use the material. It should be treated as waste and disposed of according to institutional and local regulations.

Quantitative Data Summary

The following table summarizes key quantitative data based on **6-Chloro-3-methoxy-2-methylpyridine** and its isomers. As specific data for the 6-chloro isomer is limited, properties of related compounds are provided for reference.

Property	Value	Source Compound	Reference
Molecular Formula	C ₇ H ₈ ClNO	3-Chloro-6-methoxy-2-methylpyridine	
Molecular Weight	157.60 g/mol	3-Chloro-6-methoxy-2-methylpyridine	
Melting Point	40 - 44 °C (104 - 111 °F)	2-amino-6-methylpyridine (related structure)	[8]
Boiling Point	142 °C (288 °F)	2-Methoxypyridine (related structure)	[5]
Hazard Classifications	Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit. 2, STOT SE 3	4-Chloro-3-methoxy-2-methylpyridine	[2]

General Experimental Protocol: Handling a Pyridine-based Chemical Reagent

This protocol outlines a general procedure for safely handling a chemical like **6-Chloro-3-methoxy-2-methylpyridine**.

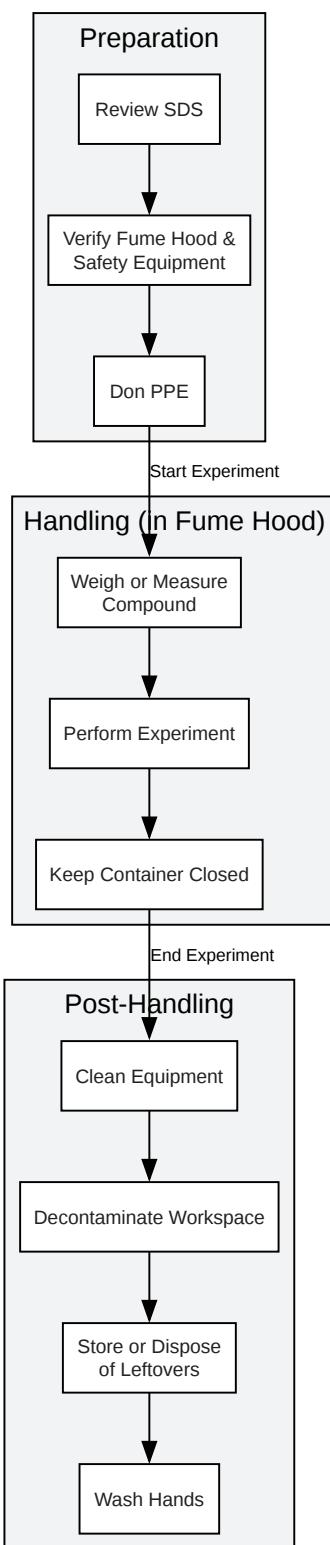
- Preparation:
 - Review the Safety Data Sheet (SDS) thoroughly before starting any work.
 - Ensure a chemical fume hood is operational and available.
 - Verify that an eyewash station and safety shower are accessible.[3]
 - Prepare all necessary glassware and equipment.
 - Don the required PPE (safety goggles, lab coat, chemical-resistant gloves).
- Handling the Compound:

- Conduct all manipulations of the compound inside a chemical fume hood to avoid inhalation of dust or vapors.[3]
- Use non-sparking tools and explosion-proof equipment if the compound is flammable.[3][5]
- Ground and bond containers when transferring the substance to prevent static discharge. [4]
- Weigh the solid in a tared container inside the hood. If it is a liquid, use a syringe or pipette for transfer.
- Keep the container tightly closed when not in use.[4]

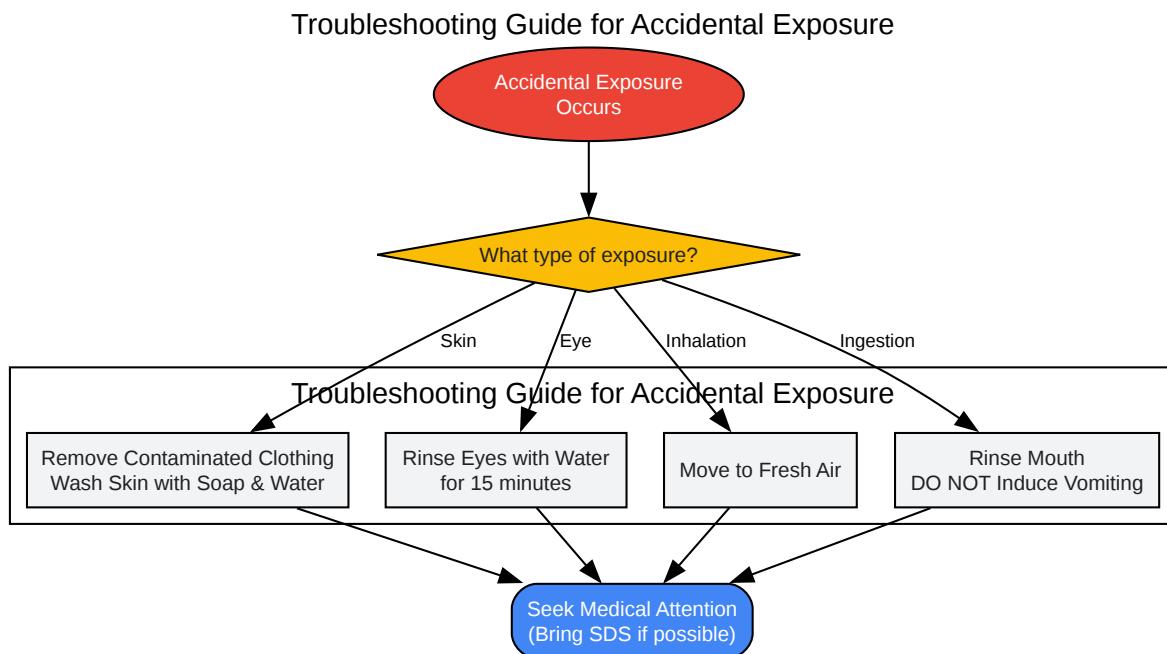
- Post-Handling:
 - Wash hands and any exposed skin thoroughly after handling, even if gloves were worn.[3]
 - Clean all equipment used during the experiment.
 - Decontaminate the work area within the fume hood.
 - Properly label and store any remaining chemical according to safety guidelines.
- Waste Disposal:
 - Dispose of contaminated materials (e.g., pipette tips, absorbent paper) and excess chemical in a designated, labeled hazardous waste container.
 - Follow all institutional and local regulations for chemical waste disposal.[3]

Visualizations

Workflow for Safe Handling of 6-Chloro-3-methoxy-2-methylpyridine

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Caption: Standard workflow for handling chemical reagents.

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Caption: Decision tree for first aid after accidental exposure.

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